

Standard Operating Procedure: Disposal of Bismuth Molybdenum Oxide

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Compound of Interest

Compound Name: *BISMUTH MOLYBDENUM OXIDE*

CAS No.: *12048-83-8*

Cat. No.: *B1170189*

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This document provides comprehensive guidance on the safe handling and proper disposal of **Bismuth Molybdenum Oxide** (Bi_2MoO_6 , $\text{Bi}_2\text{Mo}_3\text{O}_{12}$), intended for laboratory personnel, including researchers, scientists, and drug development professionals. Adherence to these procedures is critical to ensure personal safety and environmental protection.

Hazard Identification and Safety Precautions

Bismuth Molybdenum Oxide is a chemical compound that requires careful handling. While comprehensive toxicological data is not always available, it is prudent to treat this compound with caution.

1.1 Health Hazards:

- May cause irritation to the eyes, skin, and respiratory tract.[\[1\]](#)
- Ingestion may lead to irritation of the digestive tract.[\[1\]](#)
- Some related compounds, like Molybdenum Oxide, are suspected of causing cancer.[\[2\]](#)

1.2 Personal Protective Equipment (PPE): Before handling **Bismuth Molybdenum Oxide** for any purpose, including disposal preparation, the following PPE is mandatory:

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[\[3\]](#)[\[4\]](#)
- Skin Protection: Wear chemical-impermeable gloves (inspect before use) and impervious clothing to prevent skin contact.[\[3\]](#)[\[4\]](#)
- Respiratory Protection: In case of dust formation or inadequate ventilation, use a full-face respirator with an appropriate filter.[\[3\]](#)

1.3 Quantitative Hazard and Property Data:

The following table summarizes key quantitative data for **Bismuth Molybdenum Oxide**.

Parameter	Value	Source
Formula	$\text{Bi}_2\text{Mo}_3\text{O}_{12}$ / Bi_2MoO_6	--INVALID-LINK--
CAS Number	13595-85-2 / 13565-96-3	--INVALID-LINK--
Molecular Weight	897.77 g/mol / 609.9 g/mol	--INVALID-LINK--
Melting Point	> 300 °C	--INVALID-LINK--
HMIS Rating	Health: 2, Flammability: 0, Reactivity: 0	--INVALID-LINK--
NFPA Rating	Health: 2, Fire: 0, Reactivity Hazard: 0	--INVALID-LINK--

Step-by-Step Disposal Protocol

Disposal of **Bismuth Molybdenum Oxide** must be conducted in accordance with local, regional, and national regulations. Do not discharge to sewer systems or contaminate water, foodstuffs, or feed.[\[3\]](#)

Step 1: Waste Collection and Segregation

- Collect waste **Bismuth Molybdenum Oxide**, including contaminated materials (e.g., paper towels, gloves), in a dedicated, properly labeled, and closed container.[\[3\]](#)[\[5\]](#)
- Ensure the container is suitable for chemical waste.
- Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

Step 2: Container Labeling

- Clearly label the waste container with "Hazardous Waste," the chemical name "**Bismuth Molybdenum Oxide**," and any associated hazard symbols.
- Include the date of waste accumulation.

Step 3: Storage Pending Disposal

- Store the sealed waste container in a well-ventilated, designated hazardous waste accumulation area.
- Keep it away from incompatible materials.

Step 4: Arrange for Professional Disposal

- The primary disposal method is through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[3\]](#)
- Contact your institution's EHS office or a licensed waste disposal company to arrange for pickup and disposal.[\[4\]](#)
- Provide them with the Safety Data Sheet (SDS) for **Bismuth Molybdenum Oxide**.

Step 5: Disposal of Contaminated Packaging

- Empty containers should be triple-rinsed (or equivalent).[\[3\]](#)
- The rinsate should be collected and treated as hazardous waste.

- After rinsing, the packaging can be punctured to render it unusable and disposed of in a sanitary landfill, or offered for recycling if permissible.[3]
- Combustible packaging materials may be incinerated in a controlled manner.[3]

Emergency Procedures for Spills and Accidental Release

In the event of a spill, immediate and appropriate action is required to prevent contamination and exposure.

3.1 Personal Precautions:

- Evacuate personnel to a safe area, upwind of the spill if possible.[3][5]
- Ensure adequate ventilation.
- Avoid dust formation and do not breathe dust or vapors.[3][5]
- Wear the full PPE as described in section 1.2.

3.2 Containment and Cleaning Up:

- Prevent further leakage or spillage if it is safe to do so.[3]
- Do not let the chemical enter drains.[3][4]
- For solid spills, carefully sweep or shovel the material into a suitable, closed container for disposal.[4]
- Avoid using methods that generate dust.
- Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.[3][5]

Ecotoxicological Information

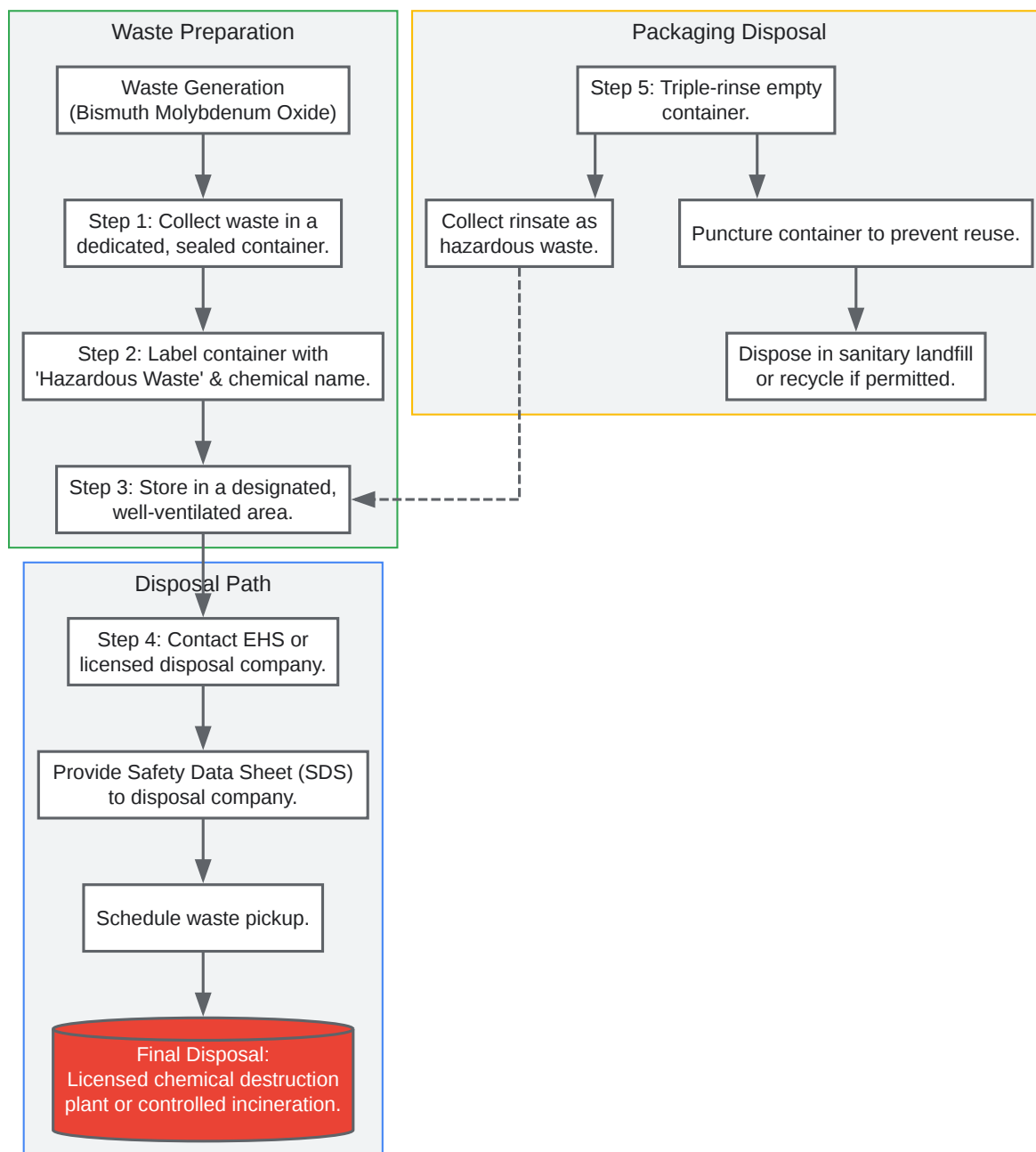
There is limited data available on the environmental impact of **Bismuth Molybdenum Oxide**. This lack of information necessitates that the material be handled in a way that prevents any environmental release.

Toxicity Test	Result
Toxicity to fish	No data available
Toxicity to daphnia and other aquatic invertebrates	No data available
Toxicity to algae	No data available
Toxicity to microorganisms	No data available
Persistence and degradability	No data available
Bioaccumulative potential	No data available
Mobility in soil	No data available

Source: ECHEMI Safety Data Sheet for **Bismuth Molybdenum Oxide** (Bi_2MoO_6)[3]

Visualized Disposal Workflow

The following diagram outlines the logical steps for the proper disposal of **Bismuth Molybdenum Oxide** waste.



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